Technical Guide: Chemical Properties & Applications of Methyl 9,10-dihydroxyoctadecanoate

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Compound of Interest

Compound Name:	*Methyl 9,10-dihydroxyoctadecanoate*
CAS No.:	*1115-01-1*
Cat. No.:	*B055447*

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Executive Summary

Methyl 9,10-dihydroxyoctadecanoate (MeDHSA), also known as methyl 9,10-dihydroxystearate, is a bifunctional fatty acid derivative synthesized primarily from methyl oleate.[1] Characterized by its vicinal diol structure located at the C9 and C10 positions of a C18 alkyl chain, MeDHSA bridges the gap between simple oleochemicals and complex functional materials.[1]

This guide analyzes the physicochemical behavior, synthetic pathways, and reactivity of MeDHSA.[1] It is designed for researchers in drug delivery and material science, focusing on its utility as a non-ionic surfactant precursor, a biolubricant additive, and a building block for bio-based polyurethanes.[1]

Molecular Architecture & Physicochemical Profile[1][2]

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The utility of MeDHSA stems from its amphiphilic duality.[1] Unlike methyl oleate, which is strictly lipophilic, the introduction of the 9,10-diol moiety creates a region of high polarity and hydrogen-bonding capability in the middle of the hydrophobic chain.

Stereochemical Considerations

The stereochemistry of MeDHSA is dictated by its synthetic route.[1]

- Threo-isomer: The predominant form in industrial applications.[1] It results from the anti-addition of water to the epoxide ring (derived from cis-methyl oleate).[1]
- Erythro-isomer: Resulting from syn-dihydroxylation (e.g., via $KMnO_4$ or OsO_4).[1]

Key Physical Data

The following data represents the threo-isomer, the standard product of performic acid oxidation.

Property	Value	Notes
CAS Number	1115-01-1	
Molecular Formula	$C_{19}H_{38}O_4$	
Molecular Weight	330.5 g/mol	
Melting Point	69–70 °C	Significantly higher than methyl oleate (< -20°C) due to intermolecular H-bonding.[1][2]
Boiling Point	~443 °C	Estimated at 760 mmHg.[1][2][3]
LogP (o/w)	~4.8	Lipophilic, but reduced compared to methyl oleate.[1]
Solubility	Ethanol, DMSO, Chloroform	Insoluble in water; soluble in warm alcohols.[1]
Appearance	White crystalline solid	Waxy texture at room temperature.[1]

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Synthetic Routes & Mechanistic Causality

The synthesis of MeDHSA is a classic example of modifying fatty acid unsaturation.[1] The choice of oxidant determines the stereochemistry and the scalability of the process.[1]

The Performic Acid Route (Standard Protocol)

The most robust method for generating MeDHSA in a research setting involves the in situ generation of performic acid.[1] This pathway is preferred over permanganate oxidation due to lower cost and the avoidance of heavy metal waste.[1]

Mechanism:

- Epoxidation: Formic acid reacts with hydrogen peroxide to form performic acid, which transfers an oxygen atom to the alkene of methyl oleate, forming methyl 9,10-epoxystearate.[1]
- Ring Opening (Hydrolysis): Under acidic conditions (provided by the formic acid), the epoxide ring opens via nucleophilic attack by water.[1] Because the attack occurs from the backside of the epoxide ring (anti-attack), the resulting diol has a threo configuration.[1]

Synthetic Pathway Visualization[1]

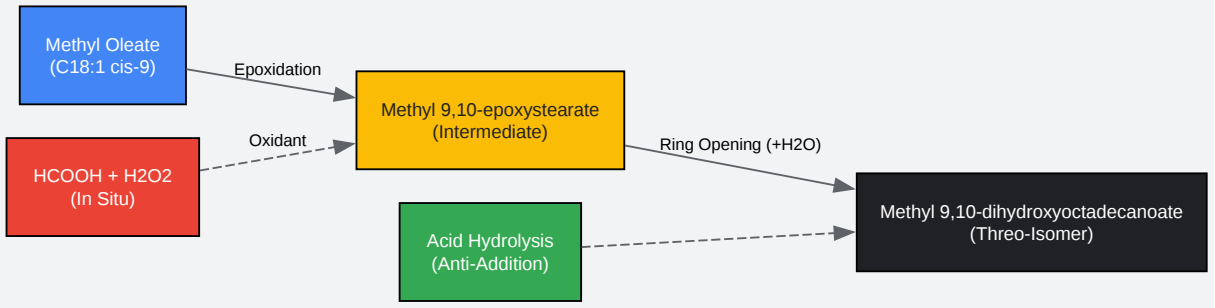

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Figure 1: The conversion of Methyl Oleate to MeDHSA via the epoxidation-hydrolysis pathway.[1][4] Note the anti-addition mechanism leading to the threo-isomer.

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Reactivity & Functionalization[6][7]

MeDHSA is a trifunctional molecule: it possesses one methyl ester group and two secondary hydroxyl groups.[1] This structure allows for orthogonal functionalization.[1]

Hydroxyl Group Reactivity (Polyurethanes & Polyesters)

The secondary hydroxyls at C9 and C10 are less reactive than primary alcohols due to steric hindrance from the alkyl chain.[1] However, they react effectively with isocyanates to form polyurethanes.[1] MeDHSA is often used as a "dangling chain" polyol, where the alkyl tail acts as an internal plasticizer, reducing the glass transition temperature (Tg) of the resulting polymer.[1]

Ester Group Reactivity

The terminal methyl ester can undergo transesterification or hydrolysis.[1]

- Hydrolysis: Yields 9,10-dihydroxystearic acid (DHSA), a high-melting-point fatty acid used in cosmetics.[1]
- Transesterification: Reaction with other alcohols allows the modification of the head group to tune the Hydrophilic-Lipophilic Balance (HLB).[1]

Reactivity Network Visualization

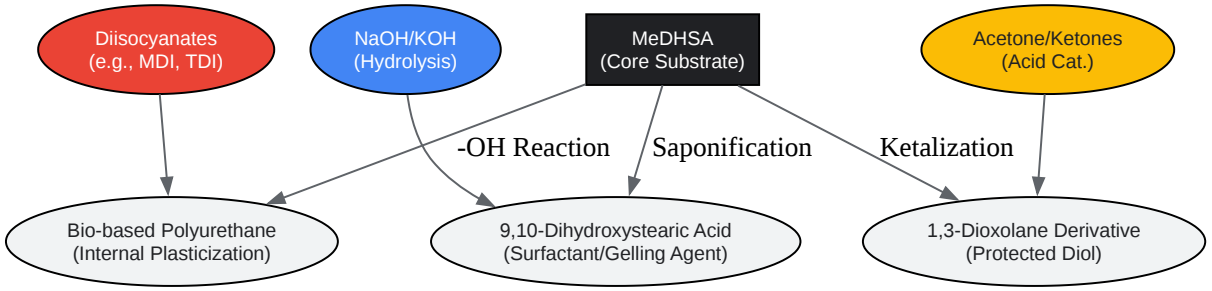

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Figure 2: Functionalization pathways for MeDHSA.[1] The hydroxyl groups enable polymer formation, while the ester group allows for head-group modification.

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Experimental Protocol: Synthesis of MeDHSA

This protocol describes the synthesis of threo-**methyl 9,10-dihydroxyoctadecanoate** from technical grade methyl oleate.[1]

Safety Note: Performic acid is a strong oxidant.[1] Reactions must be temperature-controlled to prevent thermal runaway.[1] Perform in a fume hood.

Materials

- Methyl Oleate (Technical grade, ~70% or higher purity)
- Formic Acid (88%)[1]
- Hydrogen Peroxide (30% or 50% w/w)[1]
- Sodium Bicarbonate (saturated solution)[1]
- Ethyl Acetate (extraction solvent)[1]

Methodology

- Setup: Charge a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and thermometer with Methyl Oleate (1.0 eq) and Formic Acid (5.0 eq).
- Epoxidation: Cool the mixture to 15°C. Slowly add Hydrogen Peroxide (1.5 eq) dropwise.
  - Critical Control Point: The reaction is exothermic.[1] Maintain temperature below 40°C during addition to prevent degradation.[1]
- Reaction: Once addition is complete, raise temperature to 40–50°C and stir for 4–6 hours.
- Monitoring (Self-Validation): Monitor reaction progress via TLC (Solvent: Hexane/Ethyl Acetate 80:20).
  - Endpoint: Disappearance of the methyl oleate spot (Rf ~0.[1]8) and appearance of the diol spot (Rf ~0.2).[1] The intermediate epoxide may be visible transiently.[1]
- Hydrolysis & Workup:

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- The acidic conditions usually suffice to open the ring.[1] If the epoxide persists, add dilute H_2SO_4 and heat to 60°C for 1 hour.[1]
- Quench the reaction by pouring the mixture into ice water.
- Extract with Ethyl Acetate (3x).[1]
- Wash organic layer with saturated Sodium Bicarbonate until neutral pH.[1]
- Dry over anhydrous Na_2SO_4 and concentrate in vacuo.

- Purification: Recrystallize the crude solid from ethanol to obtain pure MeDHSA (white crystals, MP 69–70°C).

Applications in Drug Development & Materials

Lipid-Based Drug Delivery

MeDHSA serves as a structural analog to ceramides and other skin lipids.[1]

- Liposomes: Its amphiphilic nature allows it to be incorporated into liposomal bilayers, modulating membrane fluidity.[1] The hydroxyl groups increase the "head group" area, potentially altering the curvature of lipid assemblies.[1]
- Permeation Enhancers: In transdermal drug delivery, fatty acid esters modify the lipid packing of the stratum corneum.[1] MeDHSA, with its hydrogen-bonding capacity, can disrupt barrier function reversibly, enhancing the penetration of hydrophilic drugs.

Bio-Lubricants and Organogels[1]

- Lubricity: The vicinal diols provide lateral hydrogen bonding between chains, creating a stable film on metal surfaces.[1] This makes MeDHSA superior to methyl oleate in boundary lubrication regimes.[1]
- Organogelation: MeDHSA and its acid form (DHSA) are known low-molecular-weight organogelators (LMOGs).[1] They can gel various organic solvents and oils, which is useful for structuring topical pharmaceutical formulations (ointments/gels) without synthetic polymers.[1]

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Polyurethane Scaffolds

In tissue engineering, MeDHSA is used to synthesize biodegradable polyurethanes.[1] The long alkyl side chain prevents crystallization of the polymer soft segment, resulting in flexible, amorphous materials suitable for soft tissue scaffolds.[1]

References

- Synthesis & Epoxidation Kinetics: Dinda, S., et al. (2008).[1] "Kinetics of epoxidation of methyl oleate with peroxyacetic acid." Journal of Chemical Sciences.
- Physical Properties & Characterization: PubChem Compound Summary for CID 66194, Methyl 9,10-dihydroxystearate.
- Polyurethane Applications: Lligadas, G., et al. (2010).[1] "Renewable Polyols for Polyurethanes from Fatty Acids."[1] Journal of Polymer Science Part A: Polymer Chemistry. [1]
- Organogelation Properties: Mallia, V. A., et al. (2009).[1] "Self-Assembly of Hydroxylated Fatty Acids: From Tubes to Twists." Angewandte Chemie International Edition. [1]
- General Chemical Data: ChemicalBook. "9,10-Dihydroxystearic acid methyl ester Properties."[1][2]

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Sources

- 1. Methyl 9,10-dihydroxystearate | C19H38O4 | CID 66194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. methyl 9,10-dihydroxyoctadecanoate, 1115-01-1 [thegoodscentscompany.com]
- 4. researchgate.net [researchgate.net]

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